Application Notes and Protocols for Depogen in IVF Research

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Compound of Interest

Compound Name:	*Depogen*
CAS No.:	*61954-97-0*
Cat. No.:	*B1195878*

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These application notes provide a comprehensive overview of the use of **Depogen** (estradiol valerate) in in-vitro fertilization (IVF) research. This document details the molecular mechanisms, offers structured experimental protocols, and presents quantitative data to guide the design and execution of studies investigating endometrial receptivity and hormonal regulation in IVF.

Introduction

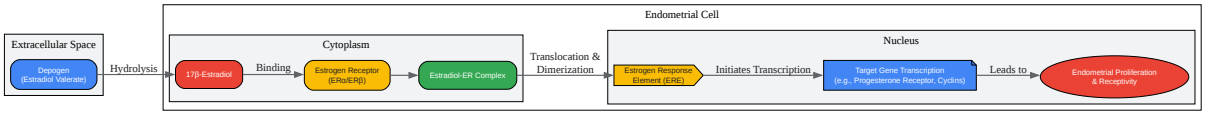
Depogen, a synthetic prodrug of 17β-estradiol, is a cornerstone in assisted reproductive technologies, primarily for preparing the endometrium for embryo implantation.[1] Its administration aims to mimic the natural follicular phase, inducing endometrial proliferation and upregulating progesterone receptor expression, which are critical for successful embryo implantation.[2] Understanding the precise molecular actions and optimizing its use in research protocols is essential for advancing IVF outcomes.

Mechanism of Action

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Depogen is hydrolyzed to 17β-estradiol, which then diffuses into endometrial cells. There, it binds to nuclear estrogen receptors, primarily ERα and ERβ.[3] This binding triggers a conformational change, leading to receptor dimerization and translocation into the nucleus. The estradiol-ER complex then binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, modulating their transcription.[3] This genomic pathway is the principal mechanism by which estradiol governs cellular processes vital for endometrial receptivity, including proliferation and differentiation.[3]

Signaling Pathway of **Depogen** (Estradiol Valerate) in Endometrial Cells



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Depogen (Estradiol Valerate) Signaling Pathway in Endometrial Cells.

Quantitative Data from Clinical IVF Protocols

The following tables summarize key quantitative data from studies evaluating various estradiol valerate protocols for endometrial preparation in frozen-thawed embryo transfer (FET) cycles.

Table 1: Comparison of Oral Estradiol Valerate and Transdermal Estradiol Gel in FET Cycles

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Outcome Measure	Oral Estradiol Valerate	Transdermal Estradiol Gel	P-value
Endometrial Thickness (mm)	9.46 ± 0.830	9.81 ± 0.861	0.043[4]
Clinical Pregnancy Rate	33.3%	30.2%	0.810[5]
Implantation Rate	52.1%	51.9%	0.792[4]

Table 2: Efficacy of Different Estradiol Formulations in IVF

Parameter	Estradiol Valerate	Estradiol Hemihydrate	P-value
Implantation Rate	47.42%	49.07%	0.284[6]
Mean Endometrial Thickness (mm)	9.25 ± 0.038	9.57 ± 0.058	< 0.001[6]

Table 3: Impact of Estradiol Valerate Supplementation on Endometrial Thickness in Clomiphene Citrate Cycles

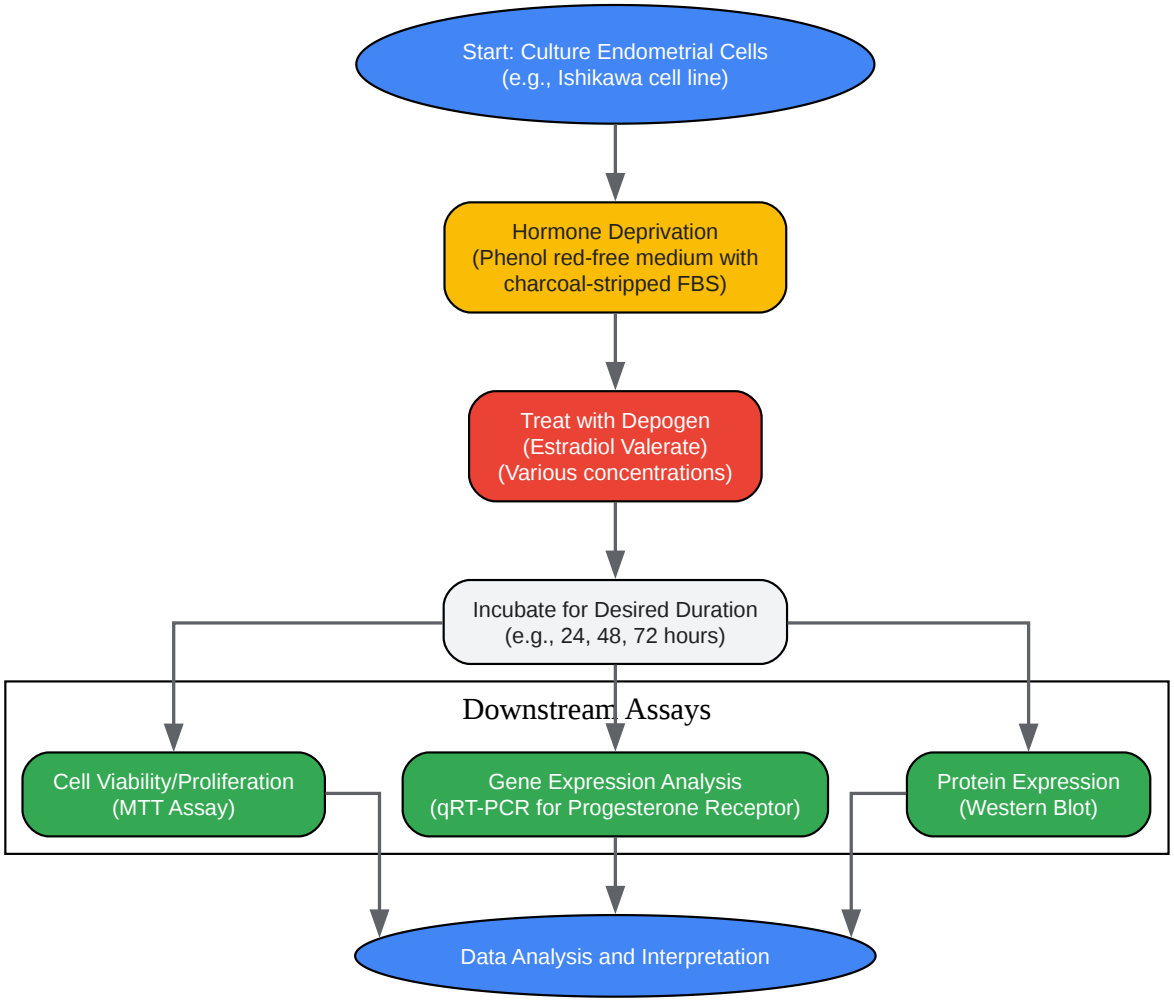
Treatment Group	Mean Endometrial Thickness (mm)	P-value
Clomiphene Citrate + Placebo	9.04	< 0.001[7]
Clomiphene Citrate + Estradiol Valerate (6 mg/day)	10.7	< 0.001[7]

Experimental Protocols for In Vitro Research

The following protocols are designed for researchers to investigate the effects of **Depogen** (estradiol valerate) on endometrial cells in a laboratory setting.

Experimental Workflow for In Vitro Studies

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